

# Heptylbenzene-d20 CAS number and molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Heptylbenzene-d20

Cat. No.: B1448027

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## Technical Guide: Heptylbenzene-d20

Audience: Researchers, scientists, and drug development professionals.

Core Topic: Physicochemical Properties and Analytical Applications of **Heptylbenzene-d20**

This technical guide provides essential information on **Heptylbenzene-d20**, a deuterated form of heptylbenzene. The inclusion of deuterium atoms makes it a valuable tool in various analytical and research applications, particularly as an internal standard for mass spectrometry-based quantification.

## Physicochemical Data

The fundamental properties of **Heptylbenzene-d20** are summarized below, with a comparison to its non-deuterated analogue, Heptylbenzene. This data is critical for experimental design, particularly in analytical chemistry.

Property	Heptylbenzene-d20	Heptylbenzene
CAS Number	634897-84-0[1][2]	1078-71-3[3][4][5][6]
Molecular Formula	C <sub>13</sub> D <sub>20</sub> [1][7]	C <sub>13</sub> H <sub>20</sub> [3][4][5][6]
Molecular Weight	196.43 g/mol [1][2]	176.30 g/mol [3][5]
Synonyms	n-Heptylbenzene D20[1]	1-Phenylheptane, n-Heptylbenzene[3][5]

## Experimental Protocols

### Application as an Internal Standard in Quantitative Analysis

**Heptylbenzene-d20** is frequently utilized as an internal standard in analytical methods such as Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS).[7] The rationale for its use lies in its chemical similarity to the analyte of interest (the non-deuterated heptylbenzene or structurally related compounds) while having a distinct mass due to the deuterium labeling. This allows for accurate quantification by correcting for variations in sample preparation and instrument response.

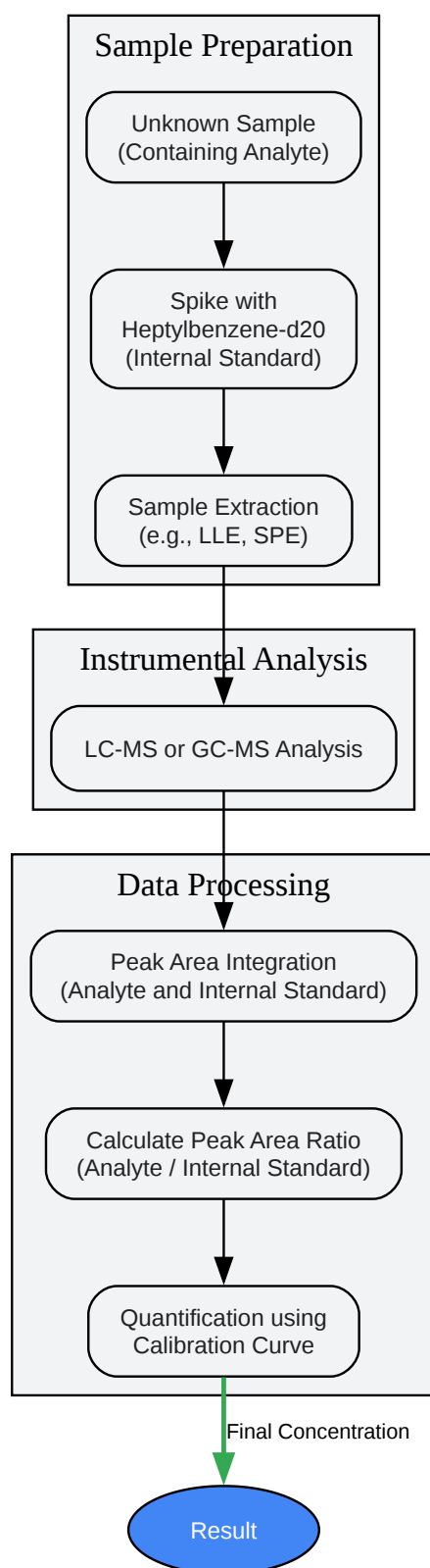
A generalized protocol for its use as an internal standard is as follows:

- **Preparation of Standard Solutions:** A stock solution of **Heptylbenzene-d20** is prepared in a suitable solvent (e.g., methanol, acetonitrile) at a known concentration.
- **Sample Spiking:** A precise volume of the **Heptylbenzene-d20** stock solution is added to all samples, calibration standards, and quality control samples before any extraction or sample preparation steps.
- **Sample Preparation:** The samples are then subjected to the appropriate extraction and cleanup procedures. The presence of the internal standard throughout this process helps to account for any analyte loss.
- **Instrumental Analysis:** The prepared samples are analyzed by GC-MS or LC-MS. The instrument is set to monitor for the mass-to-charge ratio (m/z) of both the analyte and **Heptylbenzene-d20**.

- **Data Analysis:** The peak area ratio of the analyte to the internal standard is calculated for each sample. This ratio is then used to construct a calibration curve from the standard samples. The concentration of the analyte in the unknown samples is determined by interpolating their peak area ratios from the calibration curve.

## Visualizations

The following diagram illustrates a typical workflow for the use of **Heptylbenzene-d20** as an internal standard in a quantitative analytical experiment.



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Caption: Workflow for quantitative analysis using an internal standard.

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- To cite this document: BenchChem. [Heptylbenzene-d20 CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1448027#heptylbenzene-d20-cas-number-and-molecular-weight]

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